

# Xylenol Blue CAS number and molecular weight

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## Compound of Interest

Compound Name: Xylenol Blue

Cat. No.: B090819

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## An In-depth Technical Guide to Xylenol Blue

This technical guide provides a comprehensive overview of **Xylenol Blue**, a versatile dye with significant applications in research and development. The document is intended for researchers, scientists, and drug development professionals, offering detailed information on its chemical properties, experimental applications, and relevant protocols.

## Core Properties of Xylenol Blue

**Xylenol Blue** is a sulfonephthalein dye that functions as a pH indicator.<sup>[1][2]</sup> It is characterized by its distinct color changes at two different pH ranges, making it a valuable tool in various analytical procedures.<sup>[1][3]</sup>

Data Presentation: Physicochemical Properties

The following table summarizes the key quantitative data for **Xylenol Blue**:

Property	Value	Reference(s)
CAS Number	125-31-5	[4]
Molecular Formula	C <sub>23</sub> H <sub>22</sub> O <sub>5</sub> S	
Molecular Weight	410.48 g/mol	
Appearance	Dark brown to dark purple powder	
Melting Point	212-214 °C (decomposes)	
pH Transition Range 1	pH 1.2 (Red) to pH 2.8 (Yellow)	
pH Transition Range 2	pH 8.0 (Yellow) to pH 9.6 (Blue)	
Solubility	Sparingly soluble in water; soluble in ethanol and methanol.	

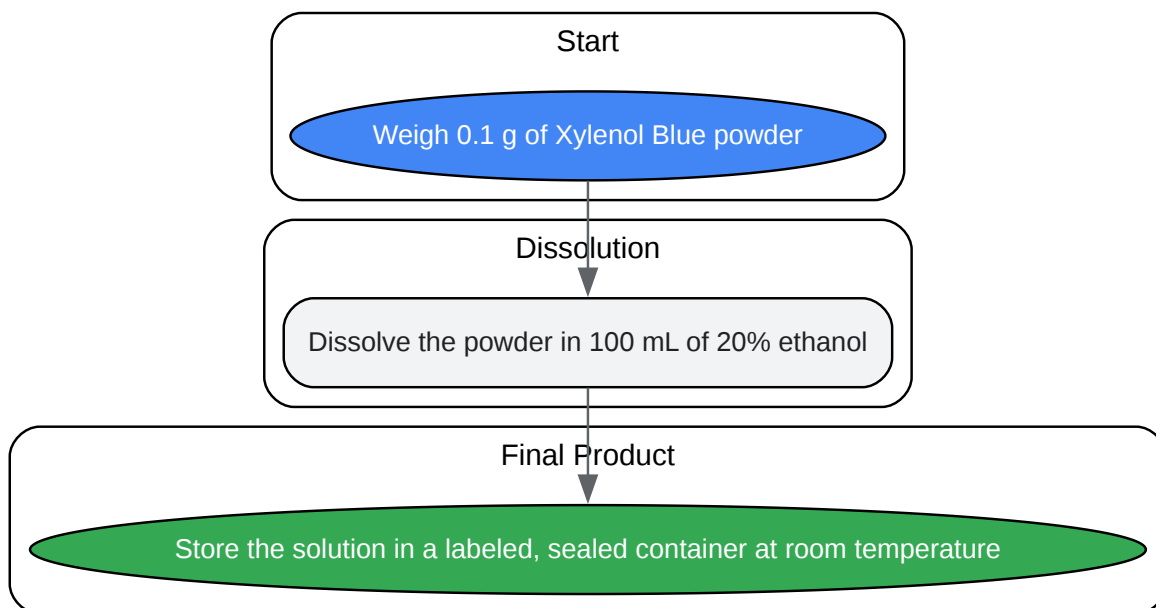
## Experimental Protocols and Applications

**Xylenol Blue**'s primary utility lies in its function as a pH indicator for titrations and as a stain in histological preparations. It is also used in microbial assays and to determine lipase activity.

### 2.1. Preparation of **Xylenol Blue** Indicator Solution (0.1%)

This protocol outlines the preparation of a standard 0.1% **Xylenol Blue** solution for use as a pH indicator in titrations.

Experimental Workflow: Indicator Solution Preparation



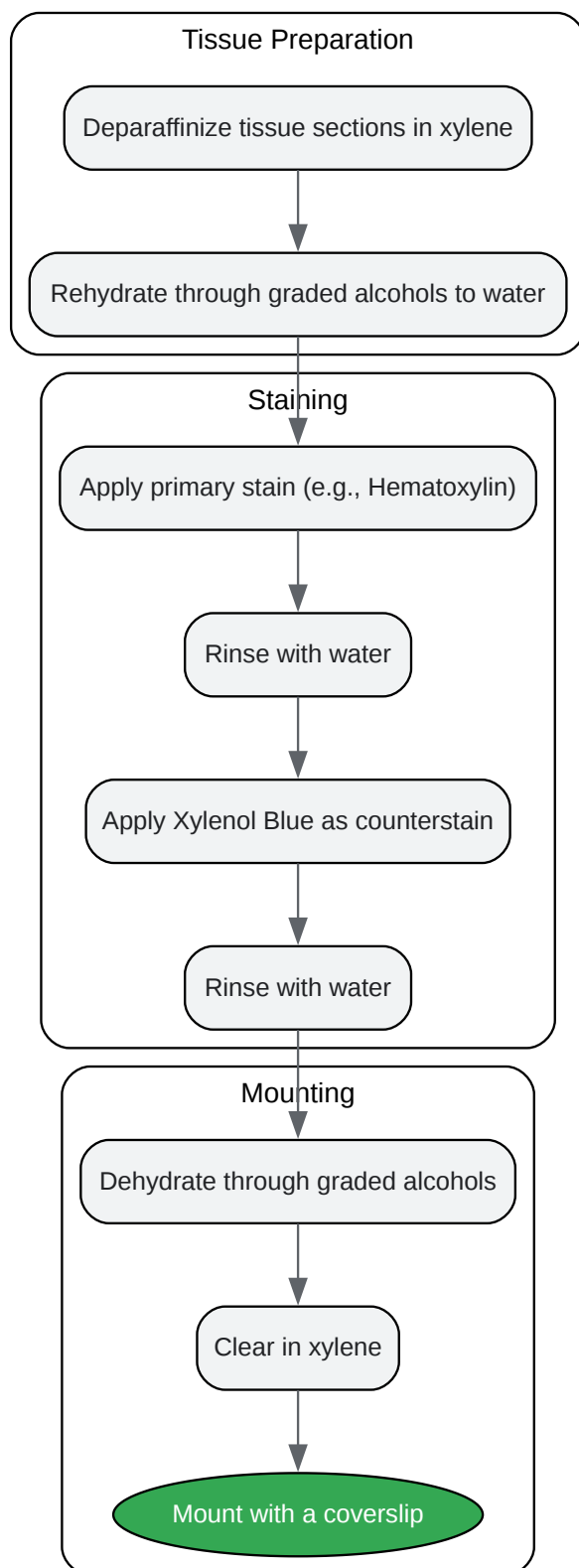
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Caption: Workflow for preparing a 0.1% **Xylenol Blue** indicator solution.

## 2.2. Use in Histological Staining

While not always the primary stain, **Xylenol Blue** can be used in various staining protocols. The term "xylene" in many protocols refers to the clearing agent, but **Xylenol Blue** as a dye can be incorporated. A general histological staining procedure where an indicator like **Xylenol Blue** might be used as a counterstain is outlined below.

Experimental Workflow: General Histological Staining



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Caption: General workflow for histological staining using a counterstain.

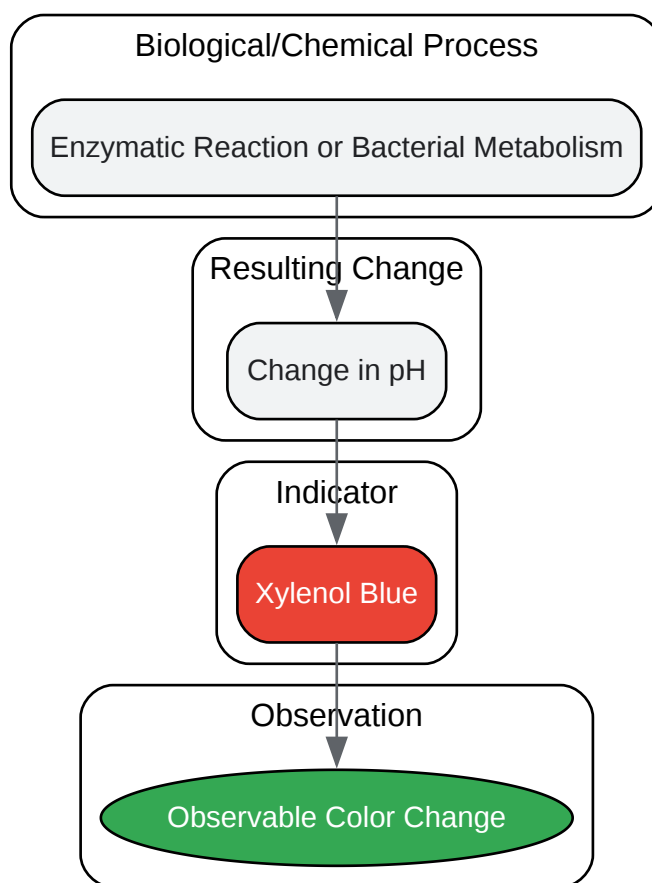
### 2.3. Lipase Activity and Bacterial Growth Assays

While literature suggests **Xylenol Blue** can be used for determining lipase activity and in microbial assays, specific, detailed protocols directly employing **Xylenol Blue** for these purposes are not as readily available as for its use as a pH indicator. Often, these assays utilize other more specific chromogenic or fluorogenic substrates. Researchers wishing to explore the use of **Xylenol Blue** in these applications may need to develop and validate their own methods, likely based on pH changes resulting from bacterial metabolism or enzymatic reactions.

## Signaling Pathway Involvement

A thorough review of the scientific literature indicates that **Xylenol Blue** is not known to be directly involved in any specific cellular or signaling pathways. Its primary role in a biological context is as an inert indicator of pH, a tool for measurement rather than a bioactive molecule that modulates cellular function. Therefore, a diagram of a signaling pathway involving **Xylenol Blue** cannot be provided. The workflows provided above illustrate the logical relationships in its primary applications.

Logical Relationship: Role of **Xylenol Blue** in Assays



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## References

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